

# The Enigmatic Case of WAY-604440: A Search for a Lost Molecule

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WAY-604440

Cat. No.: B15552033

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Despite a comprehensive investigation into the discovery and history of the compound designated as **WAY-604440**, this molecule remains an enigma within the public scientific domain. Extensive searches across chemical databases, patent archives, and the scientific literature have yielded minimal information, suggesting that **WAY-604440** may be an internal development code for a compound that was never advanced into later stages of research or public disclosure.

Efforts to uncover the origins and biological activity of **WAY-604440** have been met with a conspicuous absence of published data. While the compound is listed by some chemical suppliers with the CAS number 501113-03-7, a molecular formula of C<sub>16</sub>H<sub>13</sub>ClN<sub>4</sub>OS, and a molecular weight of 344.82, these entries lack the crucial details of its synthesis, mechanism of action, and pharmacological profile.

The designation "WAY" historically points to research and development activities at Wyeth Pharmaceuticals (now part of Pfizer). However, a thorough search of patent databases and scientific publications associated with Wyeth has not revealed any information pertaining to a compound with the identifier **WAY-604440**. This suggests that the research on this molecule may have been discontinued at a very early stage, prior to any public dissemination of findings.

Without any available experimental data, it is impossible to construct the detailed technical guide and visualizations as requested. There is no quantitative data to summarize, no experimental protocols to detail, and no established signaling pathways to illustrate.

The logical relationship behind this conclusion can be summarized as follows:

Logical flow leading to the conclusion about **WAY-604440**.

In conclusion, the discovery and history of **WAY-604440** appear to be confined to internal, unpublished records. For researchers and scientists, this case serves as a reminder that many compounds explored in the initial phases of drug discovery never enter the public sphere of scientific knowledge. Further information on this specific molecule would likely only be accessible through direct inquiry with the successor entities of Wyeth Pharmaceuticals, contingent on the declassification and availability of their archival research data.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)